

Technical Support Center: Troubleshooting Failed Experimental Controls

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address issues with failed experimental controls.

General Troubleshooting and FAQs

Q1: What is the first step I should take when an experimental control fails?

When an experimental control fails, the first step is to systematically analyze all elements of the experiment.[1] A thorough review of your protocol and a detailed examination of all reagents and equipment are crucial.[1] It's often beneficial to repeat the experiment with fresh supplies, if the budget allows, and have a colleague double-check your steps for accuracy.[1]

Q2: Can a failed control ever lead to a new discovery?

While most failed controls indicate an issue with the experimental setup, they can occasionally lead to unexpected discoveries.[2][3] If a control consistently produces an unexpected result despite rigorous troubleshooting, it might be worth investigating whether you have stumbled upon a novel biological phenomenon.[2][3]

Q3: How do I know if the issue is with my sample or the assay itself?

Distinguishing between a sample-specific problem and a systemic assay failure is a key troubleshooting step. If the positive control fails but your experimental samples yield results, the



issue might be with the positive control reagent itself (e.g., degradation). Conversely, if both the positive control and your samples fail to produce a signal, it's more likely an issue with a common reagent or a step in the experimental procedure.

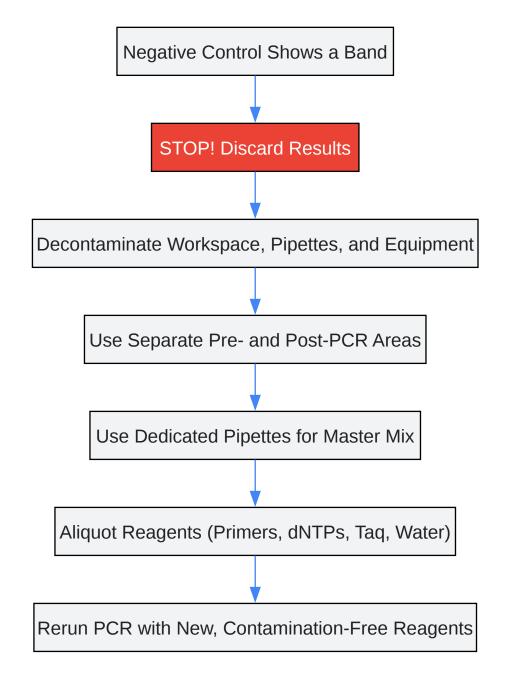
Assay-Specific Troubleshooting Guides Polymerase Chain Reaction (PCR)

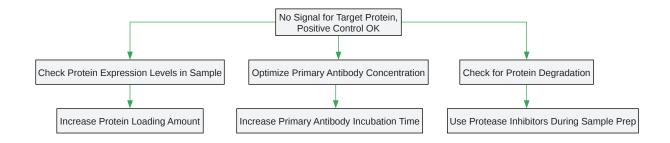
Q4: My negative control in a PCR experiment shows a band. What should I do?

A band in the negative control (No Template Control - NTC) of a PCR experiment is a strong indicator of contamination.[4] You should immediately stop and discard the results from that run, as they are not reliable.[5] The next step is to decontaminate your workspace, pipettes, and equipment using a 10% bleach solution or a commercial DNA decontamination solution.[5] To prevent future contamination, it is crucial to use dedicated pre-PCR and post-PCR areas, separate sets of pipettes, and aliquoted, single-use reagents.[5]

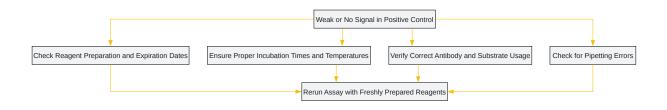
Troubleshooting Workflow for a Contaminated PCR Negative Control

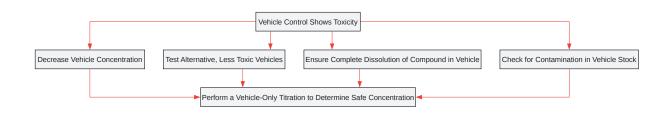












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